

Product Identification and Chemical Properties

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Compound of Interest

Compound Name: *Rink Amide AM Resin*

Cat. No.: *B15500846*

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Rink Amide AM Resin is a widely used solid support for Fmoc-based solid-phase peptide synthesis (SPPS), specifically designed for the production of C-terminal peptide amides.^[1] It is a polystyrene-based resin, typically cross-linked with divinylbenzene (DVB), and functionalized with the acid-labile Rink Amide linker.^{[1][2]}

Table 1: Chemical and Physical Properties

Property	Description	Source(s)
Chemical Name	4-(2',4'-Dimethoxyphenyl)-Fmoc-aminomethyl-phenoxyacetamidomethyl Resin	[3]
Synonyms	Rink Amide-AM Resin, Fmoc-Rink Amide AM resin	[1][2]
CAS Number	183599-10-2	[3][4]
Appearance	Pale white or slight yellow beads	[1][5]
Matrix	1% Divinylbenzene/polystyrene copolymer	[1][6]
Loading Capacity	Typically ranges from 0.3 to 1.0 mmol/g	[1][6]
Mesh Size	Commonly available in 100-200 or 200-400 mesh	[7][8]
Molecular Formula	C ₃₉ H ₃₆ N ₂ O ₆ (Linker)	[9]
Molecular Weight	628.7 g/mol (Linker)	[9]

Hazard Identification and Safety Precautions

The hazard classification of **Rink Amide AM Resin** can vary between suppliers. Some safety data sheets classify it as an irritant, while others state it does not meet the criteria for classification as a hazardous substance.[3][10] However, it is prudent to handle the resin with care, adhering to standard laboratory safety protocols.

GHS Hazard Statements (as listed on some SDS):[3]

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

- H335: May cause respiratory irritation.

Precautionary Statements:[3]

- P261: Avoid breathing dust.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Potential health effects include irritation to the respiratory tract, skin, and eyes upon contact.[3]
Ingestion may also be harmful.[3]

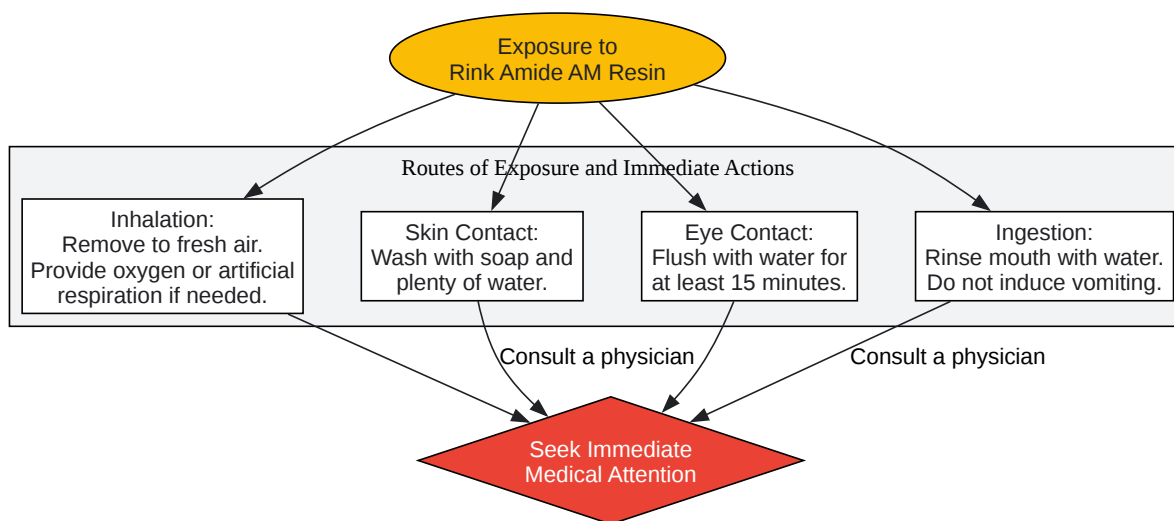
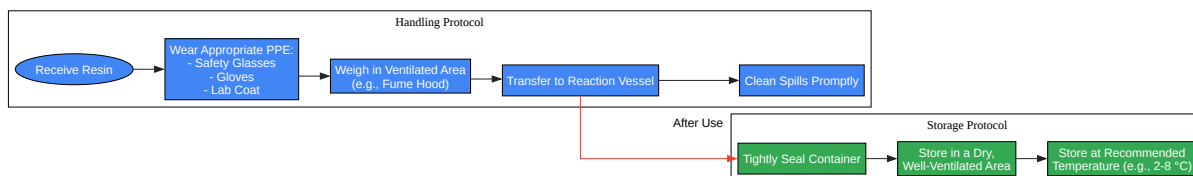
Safe Handling and Storage

Proper handling and storage are crucial to maintain the integrity of the resin and ensure a safe laboratory environment.

Table 2: Handling and Storage Recommendations

Aspect	Recommendation	Source(s)
Handling	Keep away from heat and sources of ignition. Avoid breathing dust. Avoid contact with skin and eyes. Wear suitable protective clothing.	[3][11]
Storage	Keep container tightly closed in a dry, well-ventilated area. Some sources recommend refrigeration (2-8 °C). The material can be air-sensitive.	[3][6][11]
Incompatible Materials	Strong oxidizing agents, Acylating agents.	[3]
Hygiene Measures	Wash hands thoroughly after handling and before eating, smoking, or using the lavatory.	[3]

Below is a logical workflow for the safe handling and storage of **Rink Amide AM Resin**.



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